

Application Note: A Protocol for the Solid-Phase Synthesis of Sulfakinin Peptides

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Compound of Interest

Compound Name: *Perisulfakinin*

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Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides a detailed protocol for the chemical synthesis of Sulfakinin (SK) peptides, a class of invertebrate neuropeptides characterized by a C-terminally amidated structure and a functionally critical sulfated tyrosine residue. Standard Fmoc-based solid-phase peptide synthesis (SPPS) is challenged by the acid-lability of this sulfate group. This protocol outlines a robust strategy using a specially protected sulfotyrosine derivative, Fmoc-Tyr(SO₃nP)-OH, which is stable to standard synthesis and cleavage conditions, followed by a mild, post-cleavage deprotection step. Methodologies for synthesis, cleavage, purification, and analysis are described in detail.

Introduction to Sulfakinins

Sulfakinins (SKs) are a family of neuropeptides found throughout the invertebrate kingdom that are structural and functional analogs of the vertebrate gastrin/cholecystokinin (CCK) peptide family.^{[1][2][3][4]} SKs are involved in a wide array of physiological processes, primarily acting as satiety signals to regulate food intake and digestion.^{[1][2][5]} They also play roles in modulating mating behavior, aggression, and gut motility.^{[2][5]}

The defining structural feature of Sulfakinins is a conserved C-terminal sequence, typically ending in -Y(SO₃H)GHM/LRFamide.^{[4][6]} The post-translational O-sulfation of the tyrosine residue is essential for their biological activity, as non-sulfated versions cannot activate their cognate G-protein coupled receptors (GPCRs) at physiological concentrations.^{[2][7]} The synthesis of these peptides is therefore complicated by the inherent instability of the tyrosine

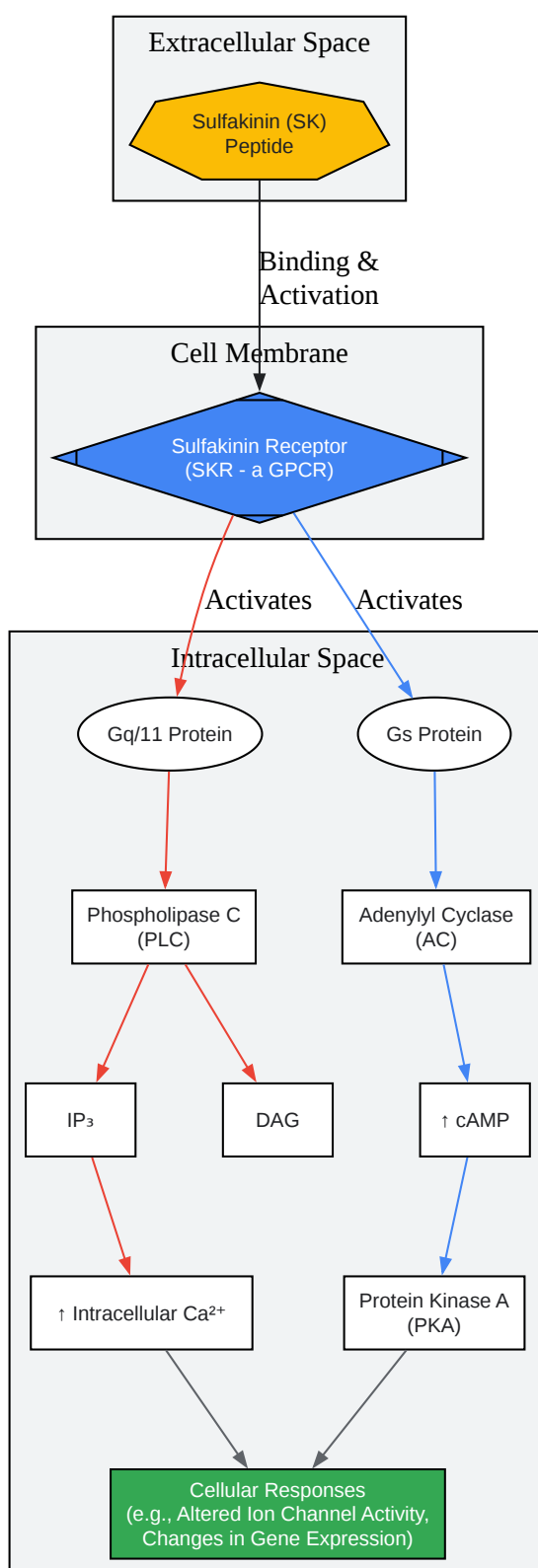
sulfate ester bond under the strongly acidic conditions typically used for peptide cleavage from the solid support resin.[8][9]

This protocol employs a modern Fmoc-SPPS strategy that overcomes this limitation by incorporating a sulfotyrosine residue with a neopentyl (nP) protecting group, which is stable to both the basic conditions of Fmoc removal and the acidic conditions of the final cleavage.[9][10]

Synthesis and Purification Overview

The synthesis of a representative Sulfakinin peptide, such as *Drosophila* Sulfakinin I (DSK-I, sequence: FDDY(SO₃H)GHMRF-NH₂), is achieved through a multi-step process. The workflow begins with the stepwise assembly of the peptide chain on a solid support resin, followed by cleavage, deprotection of the sulfate group, and final purification.





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